

ONO-3805: A Technical Overview of a Non-Steroidal 5 α -Reductase Inhibitor

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Compound of Interest

Compound Name: ONO-3805

Cat. No.: B15577819

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Introduction

ONO-3805 is a potent, non-steroidal inhibitor of 5 α -reductase, the enzyme responsible for the conversion of testosterone to the more potent androgen, dihydrotestosterone (DHT). As an early lead compound in its class, **ONO-3805** has been instrumental in studying the role of 5 α -reductase and the differential effects of testosterone and DHT in various physiological and pathological processes. This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and relevant experimental data for **ONO-3805**, tailored for researchers, scientists, and drug development professionals.

Chemical Structure and Properties

ONO-3805 is a butanoic acid derivative with a complex aromatic structure. Its chemical identity is well-defined, with key properties summarized in the table below.

Property	Value	Source
Chemical Formula	C31H37NO5	PubChem
Molecular Weight	503.6 g/mol	PubChem
IUPAC Name	4-[2-[[2,3-dimethyl-4-[(1S)-1-[4-(2-methylpropyl)phenyl]ethoxy]benzoyl]amino]phenoxy]butanoic acid	PubChem
CAS Number	119347-96-5 (Parent)	MedKoo
Sodium Salt Formula	C31H36NNaO5	MedKoo
Sodium Salt Mol. Wt.	525.61 g/mol	MedKoo
Synonyms	ONO 3805	PubChem

Chemical Structure:

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